

# Commercial Suppliers and Technical Guide for Methyl 4-hydroxy-3,5-dimethylbenzoate

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## Compound of Interest

Compound Name: *Methyl 4-hydroxy-3,5-dimethylbenzoate*

Cat. No.: *B042476*

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For researchers, scientists, and drug development professionals, sourcing high-quality chemical reagents is a critical first step in the experimental workflow. This in-depth technical guide provides comprehensive information on commercial suppliers of **Methyl 4-hydroxy-3,5-dimethylbenzoate** (CAS No. 34137-14-9), along with its key physicochemical properties and a detailed experimental protocol for its synthesis.

## Physicochemical Properties

**Methyl 4-hydroxy-3,5-dimethylbenzoate** is a benzoate ester derivative with the molecular formula  $C_{10}H_{12}O_3$ .<sup>[1]</sup> It is a valuable intermediate in organic synthesis and pharmaceutical research.<sup>[1]</sup> The compound typically appears as a white to off-white crystalline powder.<sup>[1]</sup>

Property	Value	Reference
CAS Number	34137-14-9	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C10H12O3	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	180.20 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Solid	<a href="#">[2]</a>
Purity	95% to >98% (supplier dependent)	<a href="#">[2]</a> <a href="#">[6]</a>
Storage	Inert atmosphere, room temperature	<a href="#">[7]</a>
InChI Key	SYMCPKCSVQELBJ-UHFFFAOYSA-N	<a href="#">[2]</a> <a href="#">[6]</a>

## Commercial Suppliers

A variety of chemical suppliers offer **Methyl 4-hydroxy-3,5-dimethylbenzoate** in research quantities. The table below summarizes offerings from several prominent suppliers. It is important to note that purity levels and pricing are subject to change and should be verified on the respective supplier websites.

Supplier	Purity	Available Quantities
CymitQuimica	95%	100mg, 250mg, 1g, 5g, 10g, 25g, 50g
BLD Pharm	≥97%	Inquire for available quantities
Santa Cruz Biotechnology	N/A	Inquire for available quantities
Sigma-Aldrich (Merck)	N/A	Inquire for available quantities
Atomfair	≥98%	Inquire for available quantities
Fluorochem (via CymitQuimica)	98+%	250mg, 1g, 2g, 5g, 10g, 25g, 50g

# Experimental Protocol: Synthesis of Methyl 4-hydroxy-3,5-dimethylbenzoate via Fischer Esterification

The following is a detailed methodology for the synthesis of **Methyl 4-hydroxy-3,5-dimethylbenzoate** from 4-hydroxy-3,5-dimethylbenzoic acid and methanol, utilizing the well-established Fischer esterification reaction. This protocol is based on general methods for the esterification of hydroxybenzoic acids.

## Materials:

- 4-hydroxy-3,5-dimethylbenzoic acid
- Anhydrous methanol (MeOH)
- Concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>)
- Saturated aqueous sodium bicarbonate (NaHCO<sub>3</sub>) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>) or Ethyl acetate (EtOAc)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Separatory funnel
- Rotary evaporator

- Beakers, graduated cylinders, and other standard laboratory glassware

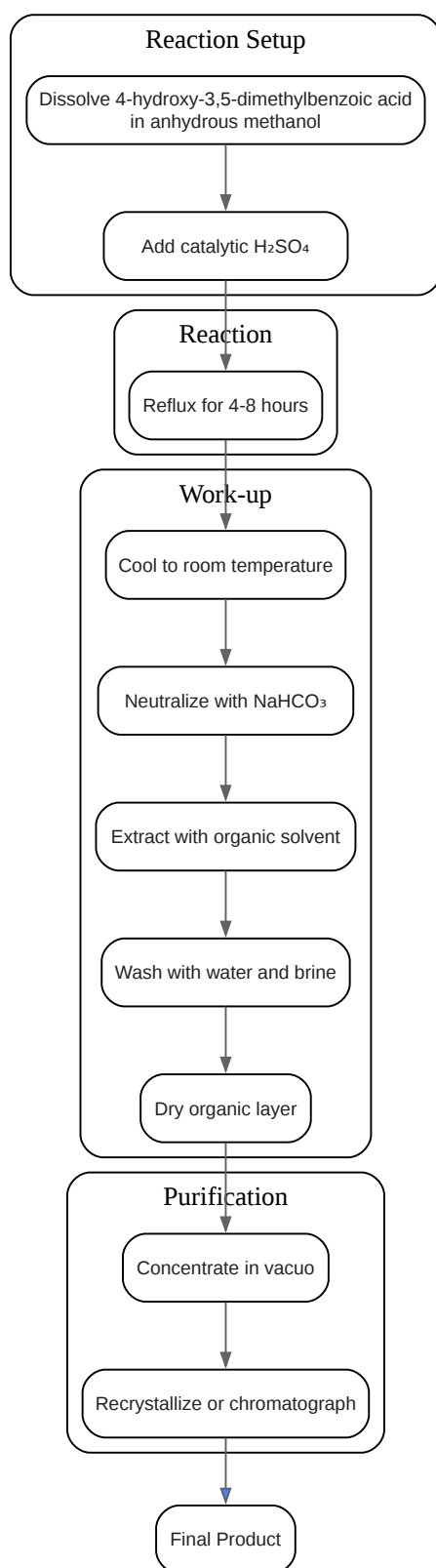
Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve 1 equivalent of 4-hydroxy-3,5-dimethylbenzoic acid in an excess of anhydrous methanol (approximately 10-20 equivalents).
- **Catalyst Addition:** While stirring the solution, carefully add a catalytic amount of concentrated sulfuric acid (typically 0.1-0.2 equivalents) dropwise. The addition is exothermic and should be done cautiously.
- **Reflux:** Attach a reflux condenser to the flask and heat the reaction mixture to reflux using a heating mantle or oil bath. The reaction is typically refluxed for 4-8 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:**
  - After the reaction is complete (as indicated by TLC), allow the mixture to cool to room temperature.
  - Carefully neutralize the excess acid by slowly adding saturated aqueous sodium bicarbonate solution until effervescence ceases.
  - Transfer the mixture to a separatory funnel and add dichloromethane or ethyl acetate to extract the product.
  - Wash the organic layer sequentially with water and then with brine.
  - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Purification:**
  - Filter off the drying agent.
  - Concentrate the filtrate using a rotary evaporator to remove the solvent.

- The resulting crude product can be further purified by recrystallization or column chromatography to yield pure **Methyl 4-hydroxy-3,5-dimethylbenzoate**.

## Visualizations

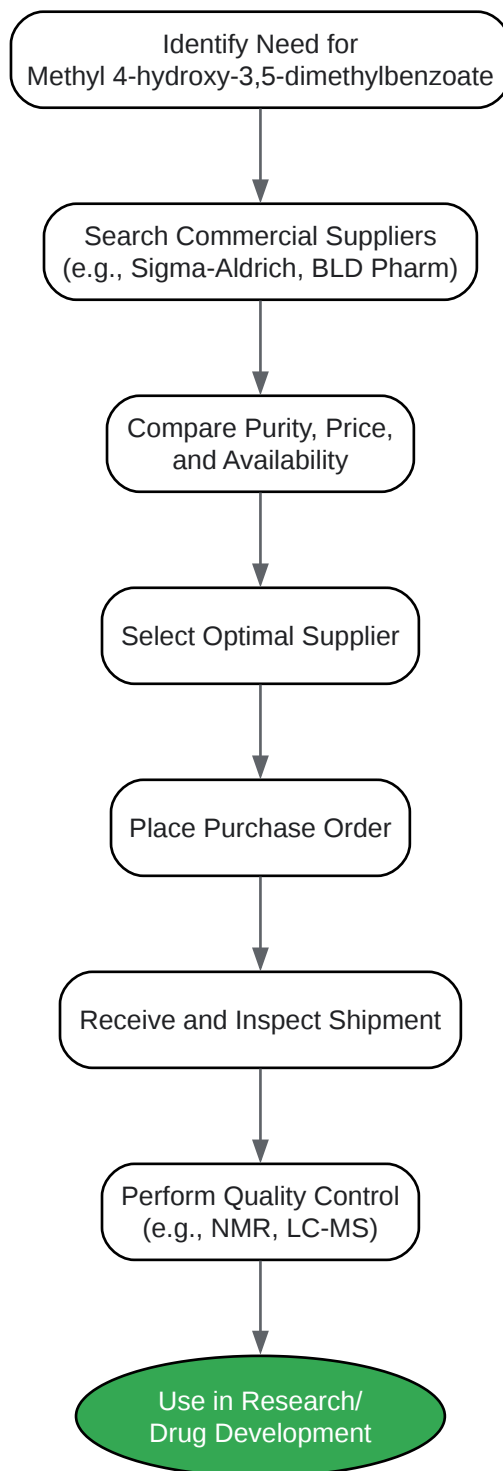
## Experimental Workflow for Synthesis



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Caption: A generalized workflow for the synthesis of **Methyl 4-hydroxy-3,5-dimethylbenzoate**.

## Chemical Sourcing and Procurement Workflow



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Caption: A typical workflow for sourcing a chemical reagent for research purposes.

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